

Application Note and Protocol: Synthesis of 5-Methyltridecanoyl-CoA Standard

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Compound of Interest

Compound Name: 5-Methyltridecanoyl-CoA

Cat. No.: B15550052

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Abstract

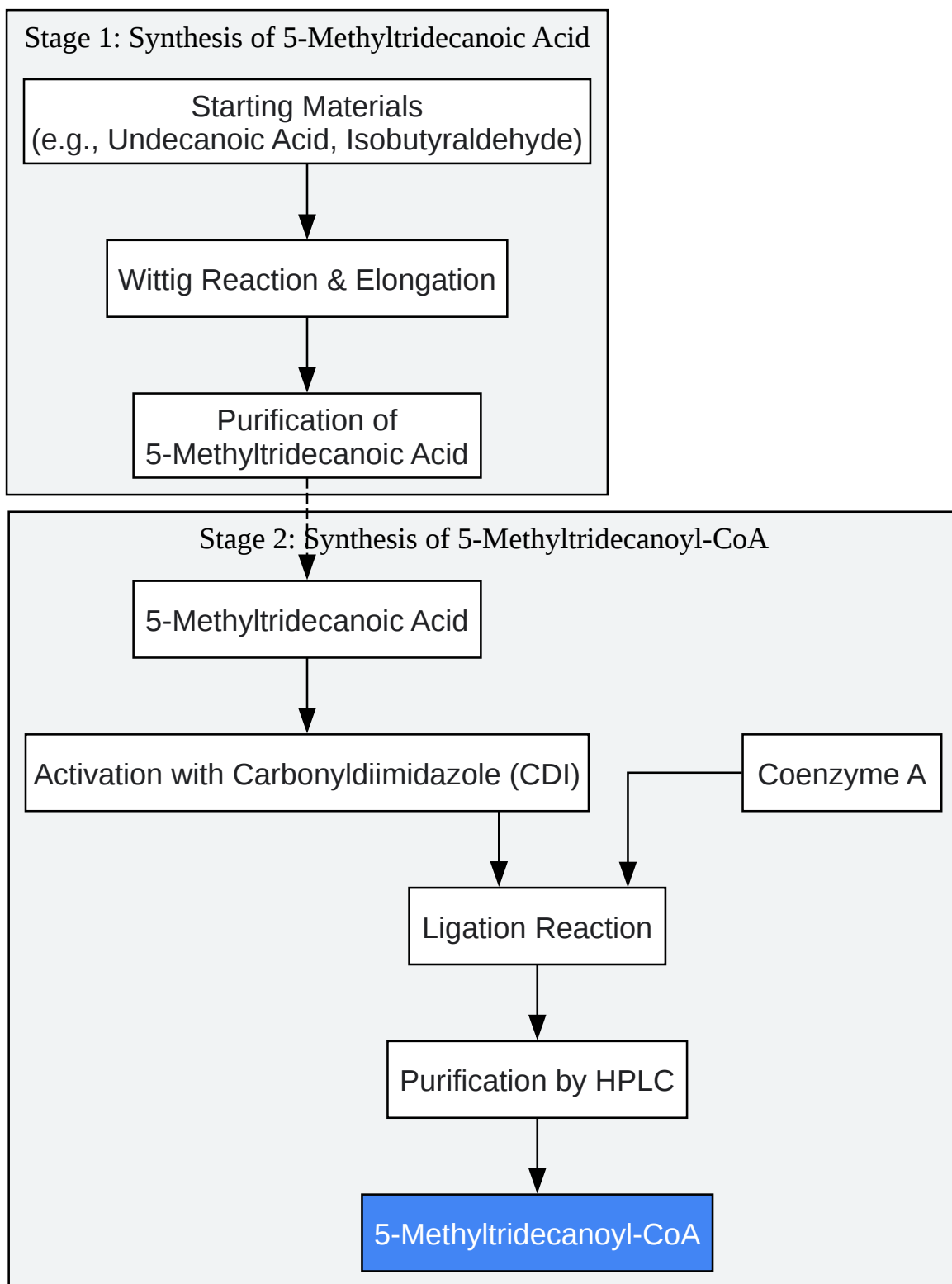
This document provides a detailed protocol for the chemical synthesis of **5-Methyltridecanoyl-CoA**, a crucial standard for various research applications, including metabolic studies and drug development. The synthesis involves a two-step process: the synthesis of the precursor fatty acid, 5-methyltridecanoic acid, followed by its ligation to Coenzyme A. This protocol offers a robust and reproducible method for generating a high-purity standard for in vitro and in vivo studies.

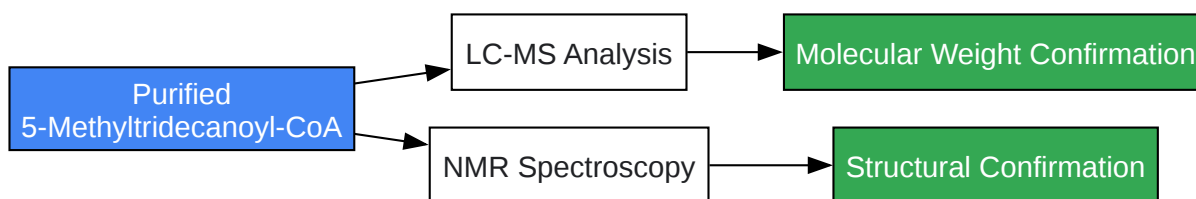
Introduction

Acyl-Coenzyme A (acyl-CoA) thioesters are central molecules in numerous metabolic pathways, including fatty acid metabolism and the citric acid cycle.^{[1][2]} Specifically, branched-chain fatty acyl-CoAs are important intermediates in the catabolism of branched-chain amino acids and are involved in the biosynthesis of unique lipids.^{[1][3][4]} Accurate quantification and functional studies of these molecules necessitate the availability of high-purity standards. **5-Methyltridecanoyl-CoA** is one such branched-chain acyl-CoA whose study can provide insights into specific metabolic pathways and enzyme activities. This protocol details a reliable chemo-enzymatic method for its synthesis.^{[2][5]}

Overall Synthesis Workflow

The synthesis of **5-Methyltridecanoyl-CoA** is achieved in two primary stages. The first stage is the synthesis of the fatty acid precursor, 5-methyltridecanoic acid. The second stage involves the activation of this fatty acid and its subsequent coupling with Coenzyme A.





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